

Technical Guide: Indium(3+) Trifluoride Trihydrate (CAS 14166-78-0)[1][2]

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Compound of Interest

Compound Name: Indium(3+) trifluoride trihydrate

Cat. No.: B7886559

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Executive Summary

Indium(3+) trifluoride trihydrate (

) is a water-tolerant Lewis acid that occupies a critical niche in "Green Chemistry" applications. Unlike traditional Lewis acids (e.g.,

) which decompose violently in aqueous media,

retains catalytic activity in water. This unique stability profile allows for the activation of carbonyl compounds in aqueous environments, facilitating organic transformations such as cyanohydrin synthesis without the need for strict anhydrous conditions. Beyond catalysis, it serves as a high-purity precursor for fluoride glasses and core-shell nanoparticle passivation in optoelectronics.

Physicochemical Profile

The trihydrate form is distinct from the anhydrous material in terms of solubility and thermal behavior. Researchers must distinguish between the two to avoid experimental failure, particularly in moisture-sensitive applications.

Property	Data	Context/Notes
CAS Number	14166-78-0	Specific to the trihydrate form. [1][2][3]
Formula		Coordination complex: or similar bridged network.
Molecular Weight	225.86 g/mol	Significant difference from anhydrous (171.82 g/mol).
Appearance	White crystalline powder	Hygroscopic.
Solubility (Water)	~8.5 g / 100 mL (22°C)	Critical Distinction: Often mislabeled as "slightly soluble" in generic databases. It is moderately soluble, but dissolution kinetics can be slow.
Solubility (Acid)	High	Freely soluble in dilute mineral acids (HCl, HNO ₃).
Crystal Structure	Rhombohedral (Anhydrous)	The trihydrate features octahedral In centers coordinated by F and .
Thermal Stability	Dehydrates >100°C	Warning: Heating in air leads to hydrolysis, forming Indium Oxyfluoride ().

Structural Analysis

The indium center adopts an octahedral geometry.[4] In the trihydrate, water molecules occupy coordination sites, stabilizing the ion in aqueous solution. This water tolerance is the mechanistic basis for its utility in aqueous catalysis.

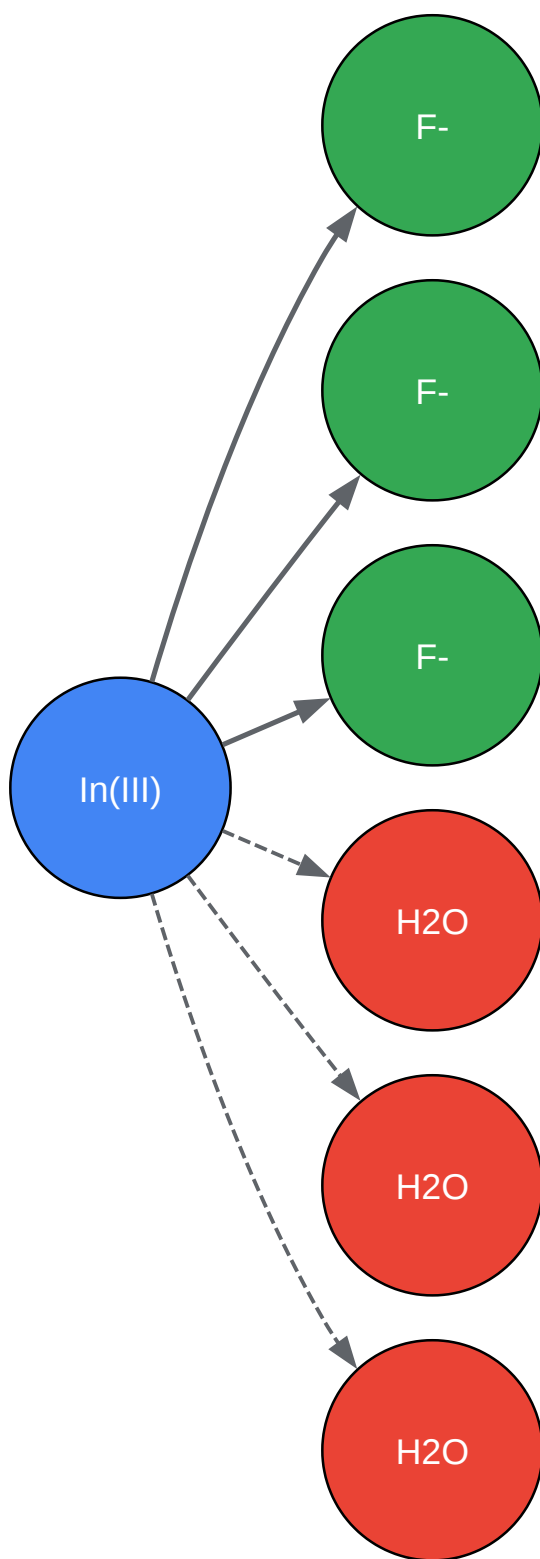


Figure 1: Octahedral coordination sphere of In(III) in the trihydrate complex.

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Synthesis & Preparation

High-purity

is typically synthesized via the wet chemical fluorination of Indium(III) oxide ().

Reaction:

Protocol for Laboratory Scale Preparation

- **Dissolution:** Suspend (99.99% purity) in excess 40% aqueous hydrofluoric acid (HF) in a PTFE (Teflon) beaker. Glassware must be avoided due to HF etching.
- **Digestion:** Heat gently (50-60°C) until the oxide completely dissolves and a clear solution is obtained.
- **Crystallization:** Evaporate the solution slowly at room temperature or under mild heat. White crystals of the trihydrate will precipitate.
- **Purification:** Wash the precipitate with a small amount of cold water/ethanol mixture to remove excess acid.
- **Drying:** Dry in a desiccator over KOH. Do not heat above 100°C in air, as this will cause pyrohydrolysis:

Catalytic Utility in Drug Development[5]

For drug development professionals, the primary value of

lies in its ability to catalyze Carbon-Carbon bond formation in water. This is particularly relevant for synthesizing Cyanohydrins, which are versatile intermediates for

-hydroxy acids,

-amino alcohols, and other pharmacophores.

Mechanism: Aqueous Lewis Acid Activation

Indium(III) acts as a "water-compatible" Lewis acid. While water molecules coordinate to the metal, they are labile enough to be displaced by carbonyl oxygens, activating the substrate for nucleophilic attack.

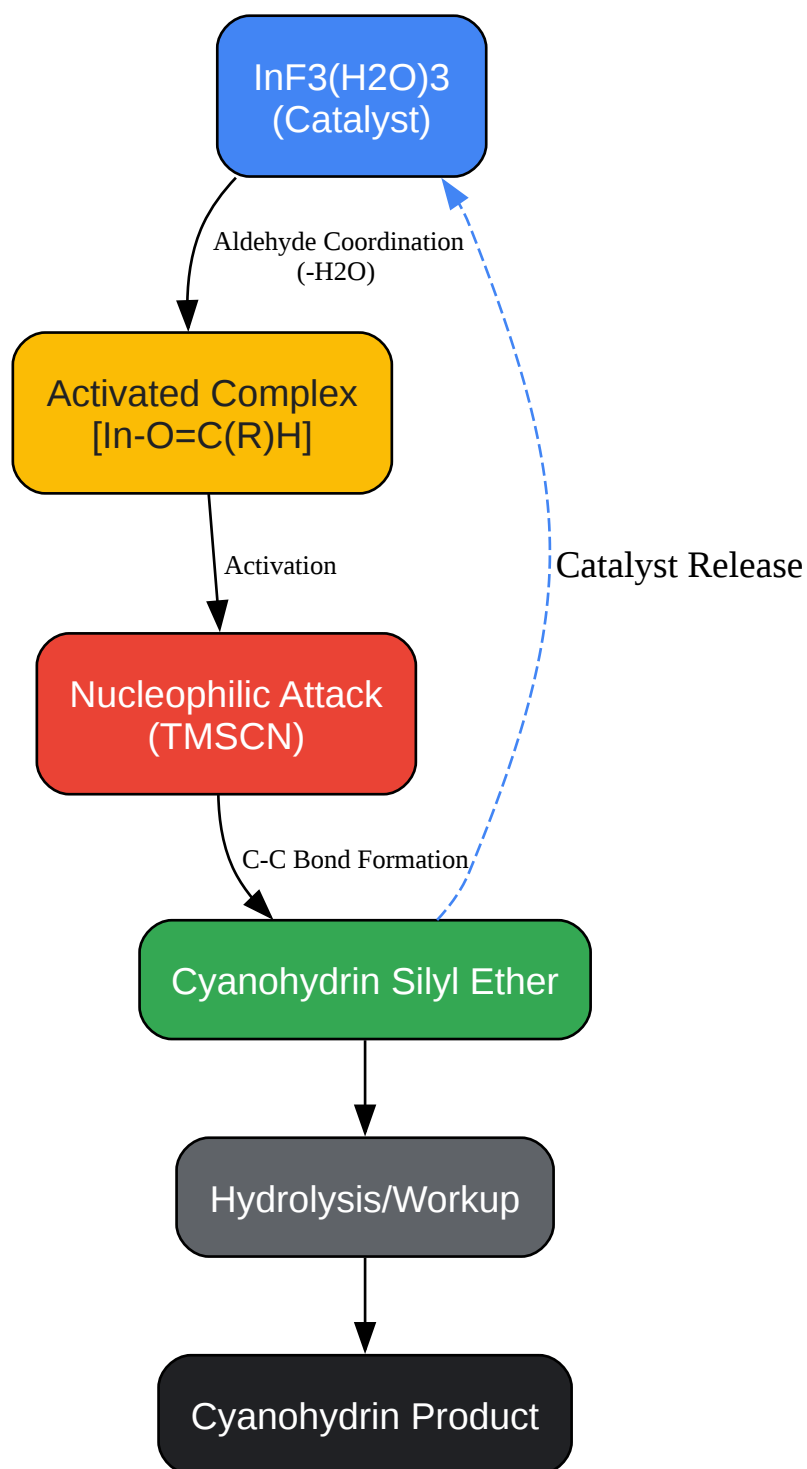


Figure 2: Lewis Acid Activation Cycle for Cyanosilylation of Aldehydes.

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Experimental Protocol: Cyanosilylation of Aldehydes

Reference Standard: Adapted from Loh et al. (1998).

Objective: Synthesis of mandelonitrile derivatives from benzaldehyde in water.

Reagents:

- Aldehyde substrate (1.0 mmol)
- Trimethylsilyl cyanide (TMSCN) (1.5 - 2.0 mmol)
- (0.3 mmol, 30 mol%)
- Solvent: Distilled Water (3 mL)

Step-by-Step Methodology:

- Catalyst Loading: In a 10 mL round-bottom flask, dissolve (67 mg) in distilled water (3 mL). Ensure the catalyst is fully dispersed; the solution may remain slightly turbid depending on concentration.
- Substrate Addition: Add the aldehyde (1.0 mmol) to the aqueous mixture.
- Reagent Addition: Add TMSCN (2.0 mmol) dropwise.
 - Note: TMSCN is toxic. Perform this step in a fume hood.
- Reaction: Stir the mixture vigorously at room temperature for 12–24 hours. Vigorous stirring is critical to create an emulsion, as the organic reagents are not fully soluble in water.
- Workup: Extract the reaction mixture with dichloromethane ().
- Purification: Dry the organic layer over anhydrous , filter, and concentrate in vacuo.
- Validation: Analyze via -NMR. The appearance of the methine proton signal (

~5.5 ppm) confirms cyanohydrin formation.

Why this works:

is unique among indium halides. While

is also used,

has shown superior chemoselectivity in specific aqueous systems, preventing side reactions (like polymerization) often seen with stronger, moisture-intolerant Lewis acids.

Handling, Stability & Safety

Thermal Decomposition Hazards

A common error in materials research is attempting to dry the trihydrate by simple heating in an oven.

- < 100°C: Loss of surface moisture.
- > 150°C (in Air): Hydrolysis initiates. The compound releases HF gas and forms Indium Oxyfluoride ().
- Correct Drying Method: To obtain anhydrous , the trihydrate must be heated in a stream of anhydrous gas or gas to suppress hydrolysis.

Safety Profile (GHS Classifications)

- Signal Word:DANGER
- Hazard Statements:
 - H301: Toxic if swallowed.[5]
 - H314: Causes severe skin burns and eye damage (due to hydrolysis to HF).

- PPE: Neoprene gloves, safety goggles, and face shield.
- Incompatibility: Avoid contact with strong acids (releases HF gas) and glass (etches silica).

References

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